

# Application Notes and Protocols for Pyridinium, 4-(methoxycarbonyl)-1-methyl-

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Pyridinium, 4-  
(methoxycarbonyl)-1-methyl-*

Cat. No.: *B188537*

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For Researchers, Scientists, and Drug Development Professionals

## Disclaimer

No specific Safety Data Sheet (SDS) for **Pyridinium, 4-(methoxycarbonyl)-1-methyl-** (CAS No. 7630-02-6) was found in the available search results. The following handling and storage procedures are based on information for structurally related compounds, such as pyridine and other pyridinium salts. It is imperative to handle this compound with caution and to perform a thorough risk assessment before use. The information provided here should be used as a guide and not as a substitute for a comprehensive, compound-specific SDS.

## Compound Information

Property	Value	Source
Chemical Name	Pyridinium, 4-(methoxycarbonyl)-1-methyl-, iodide	Guidechem
CAS Number	7630-02-6	Guidechem
Molecular Formula	C8H10INO2	Guidechem
Molecular Weight	279.07 g/mol	Guidechem
Appearance	Pale-yellow to Yellow-brown Solid	Sigma-Aldrich
Purity	95%	Sigma-Aldrich

## Hazard Identification and Precautionary Measures

Based on data for related pyridinium compounds, **Pyridinium, 4-(methoxycarbonyl)-1-methyl-** should be treated as a potentially hazardous substance.

### Potential Hazards:

- Acute Toxicity: May be harmful if swallowed, in contact with skin, or if inhaled.
- Skin Irritation: May cause skin irritation.
- Eye Irritation: May cause serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation.

### Precautionary Statements:

Category	Statement	Reference
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.	Fisher Scientific
	P264: Wash skin thoroughly after handling.	
	P270: Do not eat, drink or smoke when using this product.	
	P271: Use only outdoors or in a well-ventilated area.	
	P280: Wear protective gloves/ eye protection/ face protection.	
Response	P302 + P352: IF ON SKIN: Wash with plenty of soap and water.	Key Organics Limited
	P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
	P312: Call a POISON CENTER or doctor/physician if you feel unwell.	
	P403 + P233: Store in a well-ventilated place. Keep container tightly closed.	
Storage		Fisher Scientific

P405: Store locked up.	Fisher Scientific	
Disposal	P501: Dispose of contents/container to an approved waste disposal plant.	Fisher Scientific

## Handling and Storage Procedures

### Engineering Controls

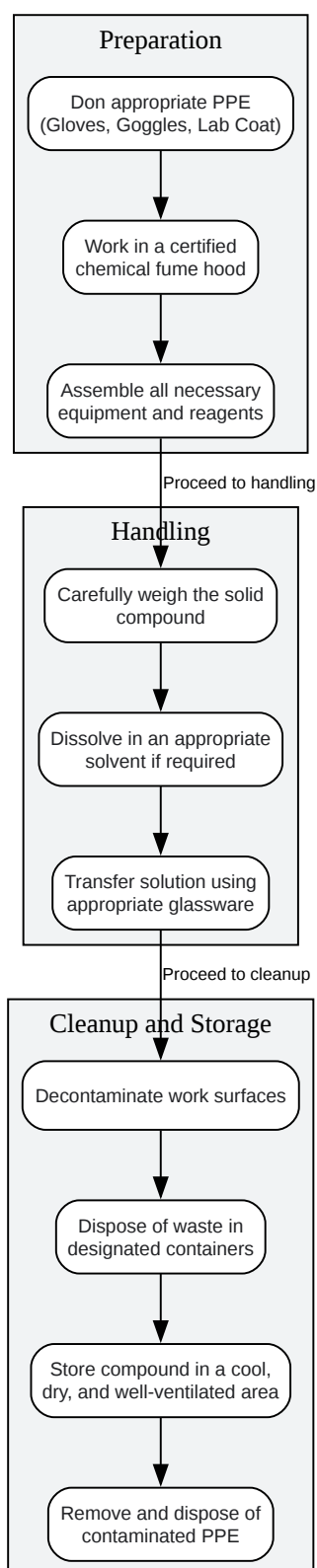
- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the solid compound to avoid inhalation of dust.
- Ensure that an eyewash station and safety shower are readily accessible.

### Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat. Change gloves immediately if contaminated.
- Respiratory Protection: If working outside a fume hood or if dust is generated, use a NIOSH/MSHA approved respirator.

### Handling Protocol

The following workflow outlines the general procedure for handling **Pyridinium, 4-(methoxycarbonyl)-1-methyl-**.



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**Figure 1.** General workflow for handling **Pyridinium, 4-(methoxycarbonyl)-1-methyl-**.

## Storage Conditions

- General Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Incompatible Materials: Keep away from strong oxidizing agents and strong acids. Based on the reactivity of related compounds, avoid contact with strong bases as well.
- Hygroscopicity: Some pyridinium salts are hygroscopic. While not confirmed for this specific compound, it is prudent to store it in a desiccator or a dry box to protect it from moisture.

## Experimental Protocols

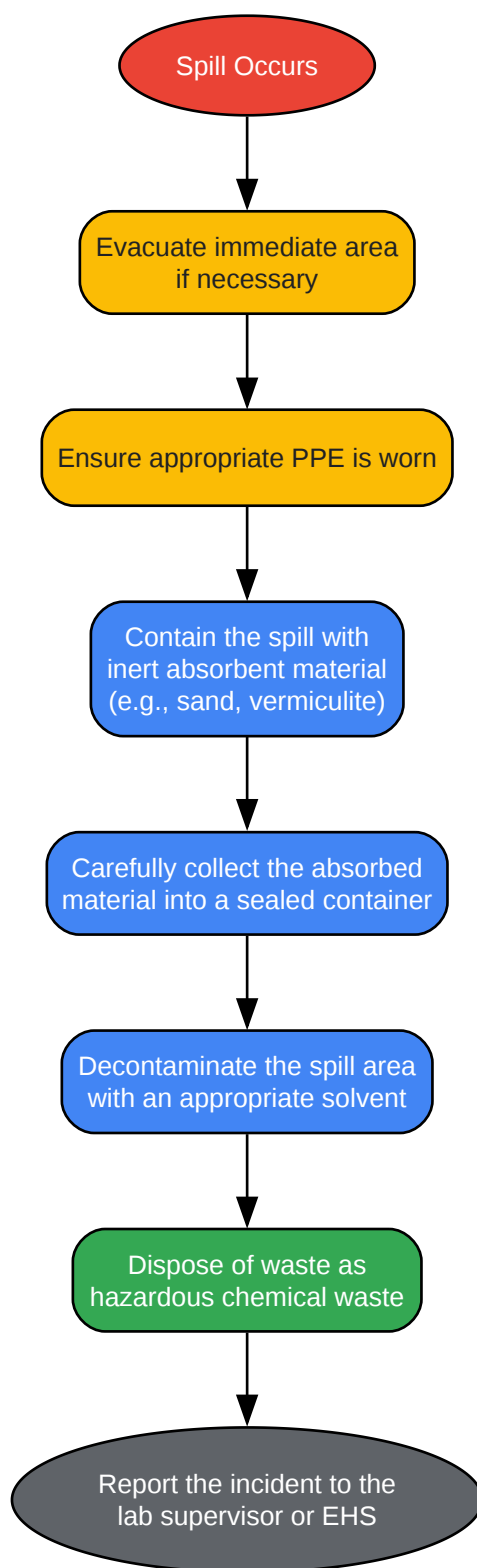
### Protocol for Solution Preparation (Example: 10 mM Stock Solution)

- Preparation:
  - Ensure all necessary PPE is worn and work is conducted in a chemical fume hood.
  - Calculate the required mass of **Pyridinium, 4-(methoxycarbonyl)-1-methyl-** for the desired volume and concentration (e.g., for 10 mL of a 10 mM solution, 2.79 mg is needed).
- Weighing:
  - Tare a clean, dry weighing boat on an analytical balance.
  - Carefully add the solid compound to the weighing boat until the desired mass is reached.
- Dissolution:
  - Transfer the weighed solid to an appropriate volumetric flask.
  - Add a small amount of the desired solvent (e.g., deionized water, DMSO, or ethanol, depending on solubility and experimental requirements) to dissolve the solid.
  - Once dissolved, add the solvent to the final volume mark.
- Storage:

- Cap the flask and mix thoroughly by inversion.
- Transfer the solution to a labeled storage vial and store under appropriate conditions (e.g., refrigerated or at room temperature, protected from light if necessary).

## Spill and Emergency Procedures

The following diagram illustrates the logical steps to take in the event of a spill.



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**Figure 2.** Spill response workflow for **Pyridinium, 4-(methoxycarbonyl)-1-methyl-**.



## Conclusion

While a specific SDS for **Pyridinium, 4-(methoxycarbonyl)-1-methyl-** is not readily available, by following the general safety precautions for related pyridinium compounds, researchers can handle this chemical with a reduced risk of exposure and injury. Always perform a risk assessment before starting any new experimental protocol involving this compound.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)